

Application Notes: Synthesis of 5-Bromo-4-methylnicotinaldehyde

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Compound of Interest

Compound Name: **5-Bromo-4-methylnicotinaldehyde**

Cat. No.: **B1290056**

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Introduction **5-Bromo-4-methylnicotinaldehyde** is a substituted pyridine derivative that serves as a valuable intermediate in organic synthesis. Its structure, featuring a bromine atom, a methyl group, and an aldehyde on the pyridine ring, provides multiple reactive sites for further chemical modifications. This makes it a key building block in the development of complex molecules, particularly in the pharmaceutical and agrochemical industries. The strategic placement of these functional groups allows for selective reactions, such as cross-coupling at the bromine position or various transformations of the aldehyde group, enabling the construction of diverse molecular scaffolds.

Principle of Synthesis The synthesis of **5-Bromo-4-methylnicotinaldehyde** is commonly achieved through the oxidation of its corresponding alcohol, (5-Bromo-4-methyl-pyridin-3-yl)-methanol. This transformation requires a suitable oxidizing agent that can selectively convert the primary alcohol to an aldehyde without over-oxidation to a carboxylic acid or reacting with other parts of the molecule. A variety of oxidizing agents can be employed for this purpose, with the choice often depending on factors like yield, selectivity, reaction conditions, and ease of purification. The precursor alcohol itself can be synthesized from nicotinamide derivatives through a multi-step process.

Experimental Protocol

This protocol details the oxidation of (5-Bromo-4-methyl-pyridin-3-yl)-methanol to yield **5-Bromo-4-methylnicotinaldehyde**.

Materials and Equipment

- (5-Bromo-4-methyl-pyridin-3-yl)-methanol
- Manganese (IV) oxide (MnO_2)
- Dichloromethane (DCM)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Heating mantle or oil bath
- Filtration apparatus (e.g., Büchner funnel or Celite pad)
- Rotary evaporator
- Standard laboratory glassware
- Nitrogen or Argon gas supply for inert atmosphere

Procedure: Oxidation of (5-Bromo-4-methyl-pyridin-3-yl)-methanol

- Reaction Setup: In a round-bottom flask of appropriate size, suspend (5-Bromo-4-methyl-pyridin-3-yl)-methanol in dichloromethane (DCM).
- Addition of Oxidant: Add Manganese (IV) oxide (MnO_2) to the suspension. A significant excess of MnO_2 is typically used to ensure complete conversion.
- Reaction Condition: Heat the reaction mixture to reflux (approximately 40°C for DCM) under an inert atmosphere (e.g., Nitrogen or Argon).
- Monitoring: Stir the mixture vigorously at reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed. This process may take several hours to overnight.

- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Purification: Filter the reaction mixture through a pad of Celite to remove the manganese solids. Wash the filter cake thoroughly with additional DCM to ensure all the product is collected.
- Solvent Removal: Combine the filtrate and washings, and remove the solvent under reduced pressure using a rotary evaporator.
- Final Product: The resulting solid is **5-Bromo-4-methylnicotinaldehyde**. Further purification, if necessary, can be performed by recrystallization or column chromatography.

Data Presentation

Table 1: Reactant and Product Information

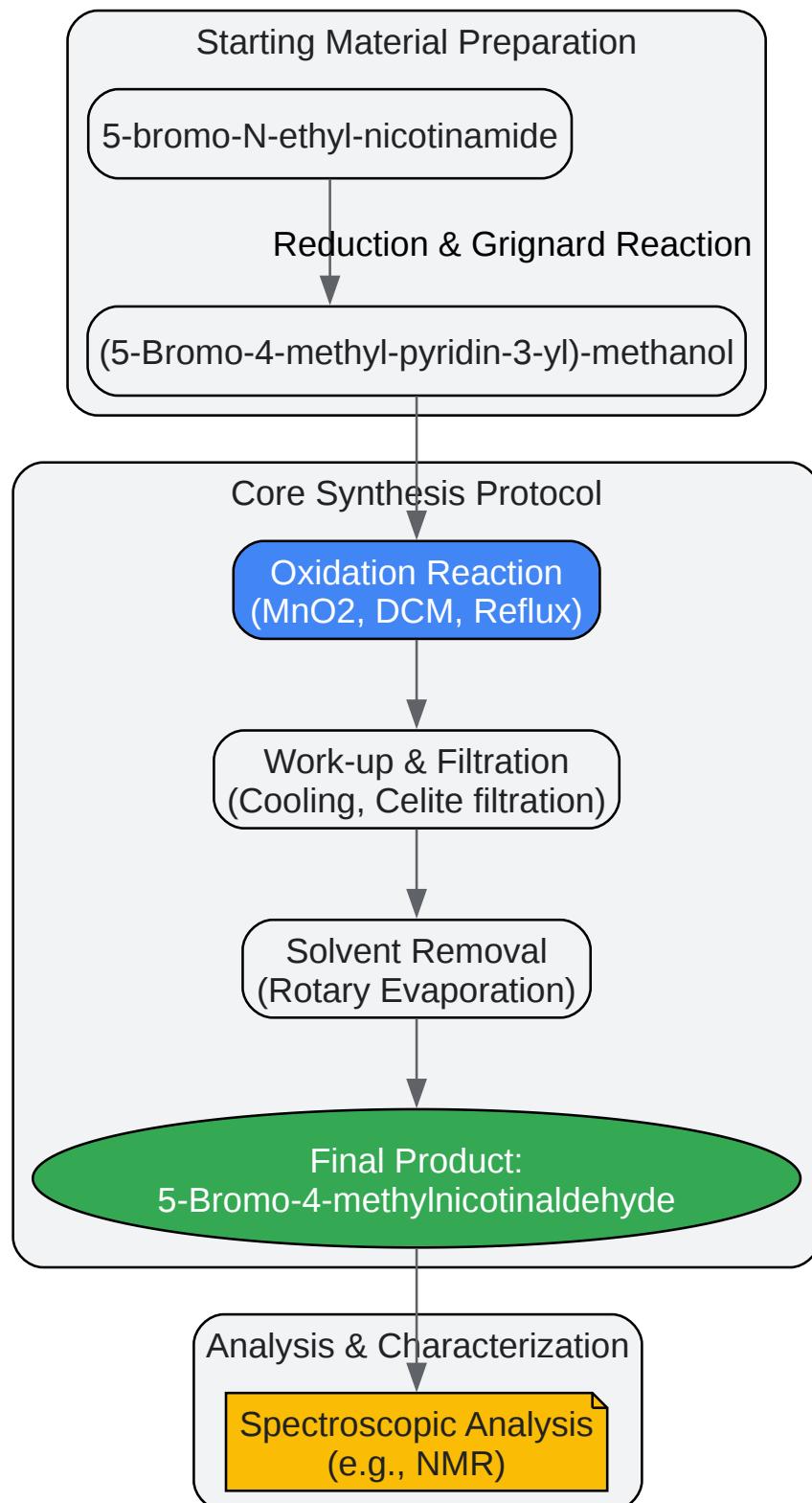
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Role
(5-Bromo-4-methyl-pyridin-3-yl)-methanol	351457-85-7	C ₇ H ₈ BrNO	202.05	Starting Material
Manganese (IV) oxide	1313-13-9	MnO ₂	86.94	Oxidizing Agent
5-Bromo-4-methylnicotinaldehyde	351457-86-8	C ₇ H ₆ BrNO	200.03	Product

Table 2: Characterization Data for **5-Bromo-4-methylnicotinaldehyde**[\[1\]](#)

Analysis Type	Data
¹ H NMR (300 MHz, CDCl ₃)	δ 10.25 (s, 1H), 8.84 (s, 1H), 8.83 (s, 1H), 2.76 (s, 3H)
Appearance	White to light yellow solid

Visualizations

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis and analysis of **5-Bromo-4-methylNicotinaldehyde**.

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References

- 1. US20060116519A1 - Synthesis of 5-bromo-4-methyl-pyridin-3-ylmethyl)-ethyl-carbamic acid tert-butyl ester - Google Patents [patents.google.com]
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